

An In-depth Technical Guide to Fmoc-D-Dap(Boc)-OH

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Compound of Interest

Compound Name: *Fmoc-D-Dap(Boc)-OH*

CAS No.: 198544-42-2

Cat. No.: B557063

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This technical guide provides essential information regarding the chemical properties of α -Fmoc-N β -Boc-D-2,3-diaminopropionic acid, commonly known as **Fmoc-D-Dap(Boc)-OH**. This compound is a widely used derivative in solid-phase peptide synthesis, serving as a building block for the incorporation of D-diaminopropionic acid into peptide chains.

Quantitative Data Summary

The fundamental molecular properties of **Fmoc-D-Dap(Boc)-OH** are summarized in the table below. These values are critical for stoichiometric calculations in peptide synthesis and for analytical characterization.



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Chemical Structure

The structure of **Fmoc-D-Dap(Boc)-OH** features a D-diaminopropionic acid core. The alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, which is base-labile and suitable for standard solid-phase peptide synthesis protocols. The beta-amino group is protected by a tert-butyloxycarbonyl (Boc) group, which is acid-labile, allowing for orthogonal deprotection strategies.



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Caption: 2D chemical structure of **Fmoc-D-Dap(Boc)-OH**.

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References

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